

# An In-depth Technical Guide to 2-Ethyl-3-methylpyrazine-d3

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## Compound of Interest

Compound Name: **2-Ethyl-3-methylpyrazine-d3**

Cat. No.: **B15138741**

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This technical guide provides comprehensive information on **2-Ethyl-3-methylpyrazine-d3**, a deuterated isotopologue of 2-Ethyl-3-methylpyrazine. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards.

## Core Compound Data

2-Ethyl-3-methylpyrazine is a naturally occurring compound found in various cooked foods, contributing to their characteristic nutty and roasted aromas. Its deuterated form, **2-Ethyl-3-methylpyrazine-d3**, serves as a valuable internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) and NMR. The incorporation of three deuterium atoms results in a predictable mass shift, facilitating its distinction from the endogenous, non-labeled analyte.

A summary of the key quantitative data for both the non-deuterated and deuterated forms is presented in the table below for easy comparison.

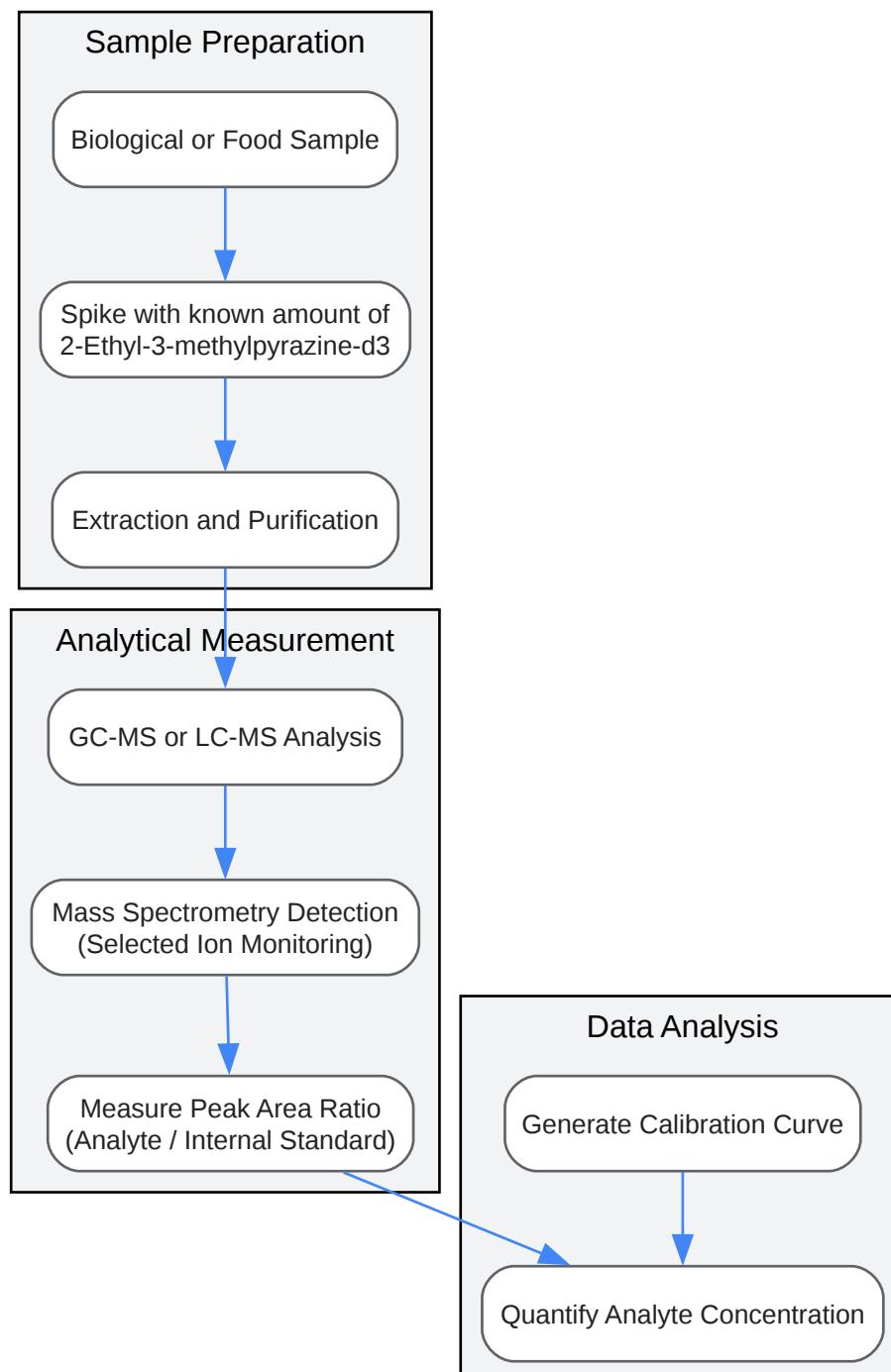
Property	2-Ethyl-3-methylpyrazine	2-Ethyl-3-methylpyrazine-d3
Chemical Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	C <sub>7</sub> H <sub>7</sub> D <sub>3</sub> N <sub>2</sub> <a href="#">[6]</a>
Molecular Weight	122.17 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	125.19 g/mol <a href="#">[6]</a> <a href="#">[7]</a>
Monoisotopic Mass	122.0844 u	125.1033 u
CAS Number	15707-23-0	1335401-33-6 <a href="#">[6]</a> <a href="#">[7]</a>

# Experimental Applications and Protocols

Use as an Internal Standard in Mass Spectrometry

**2-Ethyl-3-methylpyrazine-d3** is primarily employed as an internal standard in quantitative analytical methods. The underlying principle of this application is isotopic dilution analysis. A known quantity of the deuterated standard is added to a sample containing an unknown quantity of the non-deuterated analyte. The ratio of the analyte to the internal standard is then measured by mass spectrometry. Since the analyte and the internal standard exhibit nearly identical chemical and physical properties, any sample loss during preparation and analysis affects both compounds equally, leading to highly accurate and precise quantification.

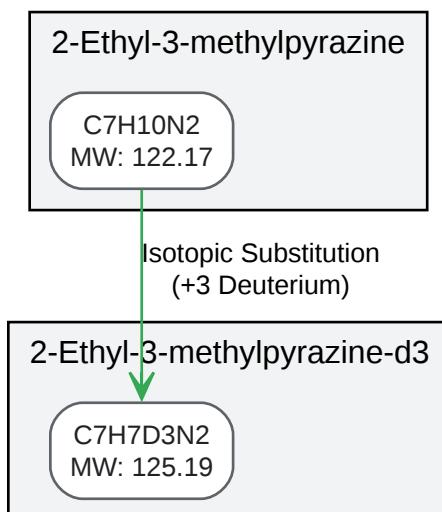
A generalized experimental workflow for the use of **2-Ethyl-3-methylpyrazine-d3** as an internal standard is depicted below.

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**Figure 1:** Generalized workflow for quantitative analysis using a deuterated internal standard.

## Structural Relationship

The structural difference between 2-Ethyl-3-methylpyrazine and its d3 isotopologue is the substitution of three hydrogen atoms with deuterium atoms on the methyl group. This substitution is key to its utility as an internal standard, as it increases the mass without significantly altering the chemical properties.



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**Figure 2:** Structural relationship between 2-Ethyl-3-methylpyrazine and its d3 isotopologue.

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## References

- 1. Showing Compound 2-Ethyl-3-methylpyrazine, 9CI (FDB021162) - FooDB [foodb.ca]
- 2. 2-Ethyl-3-methylpyrazine Analytical Reference Material - Best Price for Food Applications [nacchemical.com]
- 3. 2-Ethyl-3-Methylpyrazine | C<sub>7</sub>H<sub>10</sub>N<sub>2</sub> | CID 27457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Pyrazine, 2-ethyl-3-methyl- [webbook.nist.gov]
- 5. scentre.co [scentre.co]

- 6. medchemexpress.cn [medchemexpress.cn]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethyl-3-methylpyrazine-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15138741#2-ethyl-3-methylpyrazine-d3-molecular-weight-and-formula>]

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